Quantitative Analysis of Cesium-132 in Environmental Samples: Application Notes and Protocols

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Compound of Interest

Compound Name:	*Cesium-132*
CAS No.:	*15758-03-9*
Cat. No.:	*B1239939*

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Introduction

Cesium-132 (^{132}Cs) is a radioactive isotope of cesium with a half-life of 6.48 days.[1] While less commonly monitored than its longer-lived counterparts, ^{134}Cs and ^{137}Cs, the release of ^{132}Cs can occur from nuclear fission events and presents a short-term radiological concern. Its primary mode of decay is through electron capture to Xenon-132 (^{132}Xe), emitting a characteristic gamma-ray at 667.72 keV.[2] A smaller fraction decays via beta-minus emission to Barium-132 (^{132}Ba).[3] Accurate and sensitive quantification of ^{132}Cs in environmental matrices such as soil, water, and air is crucial for environmental monitoring, dose assessment, and understanding the transport of radionuclides following a nuclear incident.

This document provides detailed application notes and standardized protocols for the quantitative analysis of ^{132}Cs in environmental samples using high-resolution gamma-ray spectrometry.

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Quantitative Data Presentation

The following table summarizes representative activity concentrations of **Cesium-132** and other relevant radionuclides in environmental samples following the Fukushima Daiichi Nuclear Power Station (FDNPS) accident. It is important to note that ^{132}Cs concentrations are transient due to its short half-life and will decrease rapidly after a release event.

Sample Matrix	Radionuclide	Activity Concentration (Bq/kg wet weight)	Location/Reference
Plant	^{132}I	5.8×10^4	Koriyama City, Fukushima[4]
Plant	^{129m}Te	6.6×10^4	Koriyama City, Fukushima[4]
Plant	^{131}I	3.7×10^5	Iwaki City, Fukushima[4]
Plant	^{134}Cs	1.5×10^5	Koriyama City, Fukushima[4]
Plant	^{137}Cs	1.6×10^5	Koriyama City, Fukushima[4]
Plant	^{136}Cs	2.7×10^4	Koriyama City, Fukushima[4]
Plant	^{132}Te	4.1×10^5	Koriyama City, Fukushima[4]

Experimental Protocols

The primary analytical technique for the quantification of ^{132}Cs is high-resolution gamma-ray spectrometry, utilizing a High-Purity Germanium (HPGe) detector.

Protocol for Soil Sample Analysis

1.1. Sample Collection and Preparation:

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- Collect surface soil samples (0-15 cm depth) from the area of interest.[5]
- Remove extraneous materials such as rocks, roots, and vegetation.
- Dry the soil sample at 105°C to a constant weight to determine the dry mass.[6]
- Homogenize the dried sample by grinding and sieving through a 2 mm mesh to ensure uniformity.[6]
- Accurately weigh a known quantity of the homogenized soil into a calibrated counting geometry (e.g., Marinelli beaker).

1.2. Gamma-Ray Spectrometry Measurement:

- Place the prepared soil sample on the HPGe detector.
- Acquire a gamma-ray spectrum for a sufficient counting time to achieve the desired measurement uncertainty.
- The counting time will depend on the sample activity and the detector efficiency.

1.3. Data Analysis:

- Identify the gamma-ray peak corresponding to ^{132}Cs at 667.72 keV.
- Calculate the net peak area by subtracting the background continuum.
- The activity concentration (A) of ^{132}Cs in the soil sample is calculated using the following formula: A (Bq/kg) = (Net Peak Area) / (ε * Pγ * t * m) Where:
  - ε = Detector efficiency at 667.72 keV
  - Pγ = Gamma-ray emission probability (0.9813 for 667.72 keV)[1]
  - t = Counting time in seconds
  - m = Mass of the dry soil sample in kg

1.4. Quality Control:

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- Perform regular energy and efficiency calibrations of the HPGe detector using certified radioactive standards.
- Analyze certified reference materials with known ^{132}Cs concentrations to validate the method.
- Measure background spectra to identify and subtract contributions from naturally occurring radionuclides.

Protocol for Water Sample Analysis

2.1. Sample Collection and Preparation:

- Collect a representative water sample in a clean, pre-rinsed container.
- For low-level activity, a pre-concentration step may be necessary. This can be achieved by:
  - Evaporation of a large volume of water.
  - Ion exchange chromatography using a resin with high affinity for cesium.
- Transfer a known volume of the water sample (or the concentrated sample) into a calibrated counting geometry (e.g., Marinelli beaker).
- Acidify the water sample to a pH of <2 with nitric acid to prevent adsorption of cesium to the container walls.[7]

2.2. Gamma-Ray Spectrometry Measurement:

- Follow the same procedure as outlined in section 1.2 for soil samples.

2.3. Data Analysis:

- The activity concentration (A) of ^{132}Cs in the water sample is calculated using a similar formula to the one for soil, with the mass of the sample (m) replaced by the volume of the water sample (V) in liters. A (Bq/L) = (Net Peak Area) / (ε * Pγ * t * V)

2.4. Quality Control:

- Implement the same quality control measures as described in section 1.4.

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Protocol for Air Sample Analysis

3.1. Sample Collection and Preparation:

- Draw a known volume of air through a high-efficiency filter paper (e.g., glass fiber filter) using a high-volume air sampler.
- Record the total volume of air sampled.
- Fold or compress the filter paper into a reproducible geometry suitable for gamma counting.

3.2. Gamma-Ray Spectrometry Measurement:

- Place the prepared filter sample on the HPGe detector.
- Acquire a gamma-ray spectrum for a sufficient counting time.

3.3. Data Analysis:

- The activity concentration (A) of ^{132}Cs in the air sample is calculated as follows: A (Bq/m^3) = (Net Peak Area) / (ε * Pγ * t * V_air) Where:
  - V_air = Total volume of air sampled in m^3

3.4. Quality Control:

- Follow the quality control procedures outlined in section 1.4.

Potential Interferences

Spectral interference can occur if other radionuclides present in the sample emit gamma-rays with energies close to the 667.72 keV peak of ^{132}Cs. High-resolution HPGe detectors are essential to minimize these interferences. Potential interfering radionuclides include:

- ^{137}Cs: Emits a gamma-ray at 661.66 keV. While distinct, high concentrations of ^{137}Cs can contribute to the background continuum and Compton scatter in the region of the ^{132}Cs peak. [8]

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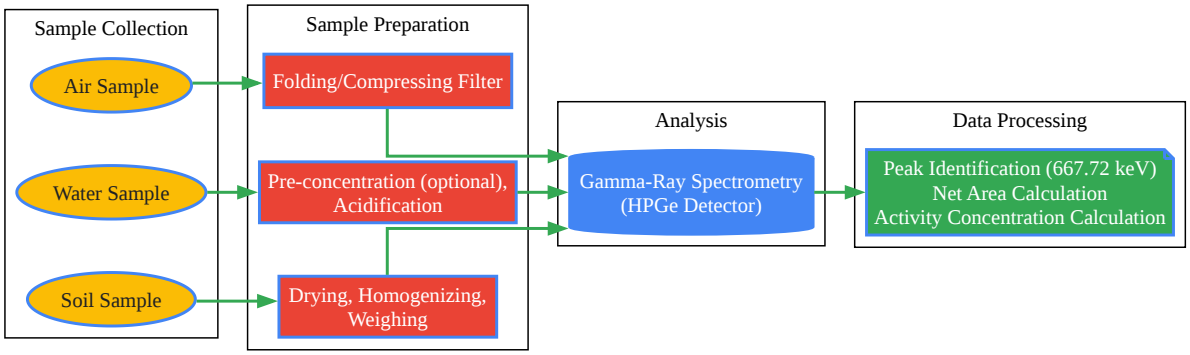
- Other fission and activation products: A thorough analysis of the entire gamma-ray spectrum is necessary to identify and account for any other potential interfering peaks from radionuclides that may be present in the sample.

Mandatory Visualizations



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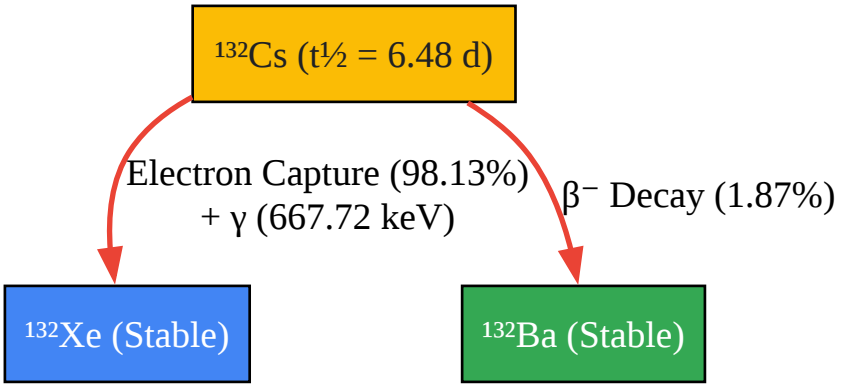
Caption: Experimental workflow for the quantitative analysis of **Cesium-132**.



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Caption: Simplified decay scheme of **Cesium-132**.

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